

Application Notes and Protocols for Carbachol Solutions in In Vitro Experiments

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the preparation and application of **carbachol** solutions for various in vitro experimental models. **Carbachol**, a potent cholinergic agonist, is a valuable tool for investigating cellular signaling pathways, receptor function, and physiological responses in a controlled laboratory setting.

Overview and Physicochemical Properties

Carbachol, also known as carbamylcholine, is a synthetic choline ester that acts as a non-selective agonist for both muscarinic and nicotinic acetylcholine receptors.[1][2] Its resistance to hydrolysis by acetylcholinesterase makes it a stable and long-acting analogue of acetylcholine, suitable for in vitro studies.[3][4]

Key Properties:

Molecular Weight: 182.65 g/mol [5]

Appearance: White crystalline solid

Solubility:

Water: 100 mg/mL[6]

Methanol: 100 mg/mL[6]



Ethanol: 20 mg/mL[6]

DMSO: 9.13 mg/mL (50 mM)

Data Presentation: Solution Preparation and Working Concentrations

Table 1: Stock Solution Preparation

Parameter	Recommendation	Source
Solvent	Sterile distilled water or an appropriate buffer (e.g., acetate buffer pH 5.3).	[7]
Concentration	10 mM to 100 mM is a common range for stock solutions.	
Preparation Example (100 mM)	Dissolve 18.27 mg of Carbachol (MW: 182.65) in 1 mL of sterile water.	
Storage	Store at 4°C.	[8]
Stability	Stock solutions are stable for up to 6 months at 4°C. Aqueous solutions are stable even when heated.	[5][8]

Table 2: Typical Working Concentrations for In Vitro Assays



Assay Type	Cell/Tissue Type	Carbachol Concentration Range	EC50 (if available)	Source
Neural Differentiation	Human Adipose- Derived Mesenchymal Stem Cells	1 μΜ	Not Applicable	[3]
Single-Cell Contraction	Human Ciliary Muscle Cells	0.1 μM - 10 μM	Not Determined	[9]
Muscarinic Receptor Redistribution	Chinese Hamster Ovary (CHO) cells expressing M3 receptors	Log dilution series	~40 μM	[10]
Calcium Flux Assay	Mouse Beta- Cells	3 μΜ	Not Determined	[11]
Smooth Muscle Contraction	Isolated Human Bladder Strips	Cumulative concentration-response curve	Not Specified	[12]
Tracheal Hyperreactivity	Mouse Tracheal Rings	10 ⁻⁸ M to 10 ⁻⁴ M	Not Specified	[13]
Microphysiometr y	CHO cells expressing human muscarinic receptors	Up to 100 μM	Varies by receptor subtype	[14]

Experimental Protocols

Protocol 1: Preparation of Carbachol Stock and Working Solutions

Materials:



- Carbachol powder (MW: 182.65 g/mol)
- Sterile, deionized or distilled water
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure for 100 mM Stock Solution:

- Weigh out 18.27 mg of **carbachol** powder using an analytical balance.
- Transfer the powder to a sterile 1.5 mL microcentrifuge tube.
- Add 1 mL of sterile water to the tube.
- Vortex thoroughly until the carbachol is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, although refrigeration is the recommended storage.
- Store the aliquots at 4°C for up to 6 months.[8]

Procedure for Preparing Working Solutions:

- Thaw a fresh aliquot of the 100 mM stock solution if frozen, or take it from the refrigerator.
- Perform serial dilutions in the appropriate cell culture medium or buffer to achieve the desired final concentrations for your experiment. For example, to prepare a 1 μM working solution from a 100 mM stock, you can perform a 1:100 dilution followed by a 1:1000 dilution.

Protocol 2: In Vitro Calcium Flux Assay

This protocol is a general guideline for measuring intracellular calcium mobilization in response to **carbachol** stimulation.



Materials:

- Cultured cells expressing muscarinic receptors (e.g., CHO-M3, SH-SY5Y)
- 96-well black, clear-bottom microplate
- Calcium-sensitive fluorescent dye (e.g., Fluo-8)
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- Carbachol working solutions
- Fluorescence plate reader with an injection system

Procedure:

- Seed cells in a 96-well microplate at an appropriate density and culture overnight.
- Remove the culture medium and wash the cells once with HBSS.
- Prepare the calcium dye loading solution according to the manufacturer's instructions and add it to each well.
- Incubate the plate at 37°C for 30-60 minutes in the dark.
- Following incubation, wash the cells with HBSS to remove excess dye.
- Place the plate in the fluorescence plate reader and set the appropriate excitation and emission wavelengths for the chosen dye.
- Establish a stable baseline fluorescence reading for each well.
- Inject the carbachol working solutions into the wells while continuously recording the fluorescence signal.
- Monitor the change in fluorescence intensity over time to determine the intracellular calcium response.
- Analyze the data by calculating the peak fluorescence change relative to the baseline.



Signaling Pathways and Visualizations

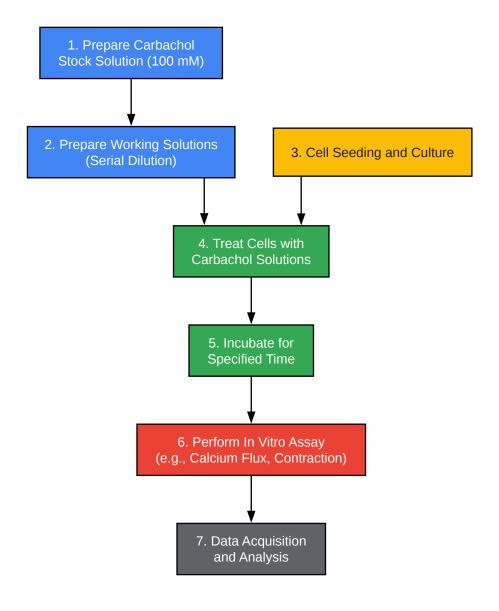
Carbachol primarily exerts its effects through the activation of muscarinic acetylcholine receptors, particularly the M1 and M3 subtypes, which couple to Gq/11 proteins. This initiates a well-characterized signaling cascade.[1][15]



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Caption: Carbachol-induced muscarinic receptor signaling pathway.





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Caption: General experimental workflow for in vitro carbachol studies.

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Methodological & Application





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